

overcoming ISAM-140 poor solubility issues

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Compound of Interest

Compound Name: ISAM-140

Cat. No.: B15570728

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Technical Support Center: ISAM-140

Welcome to the technical support center for **ISAM-140**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during experiments with **ISAM-140**, with a particular focus on its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **ISAM-140** and what is its primary mechanism of action?

A1: **ISAM-140** is a potent and highly selective non-xanthine antagonist of the A2B adenosine receptor (A2BAR) with a K_i of 3.49 nM.[1] Its high selectivity means it shows minimal activity at other adenosine receptors like A1, A2A, and A3.[2] By blocking the A2B receptor, **ISAM-140** can inhibit the downstream signaling pathways activated by adenosine. This has implications for various physiological processes, including immune responses.

Q2: I'm having trouble dissolving **ISAM-140**. What is the recommended solvent?

A2: **ISAM-140** has poor aqueous solubility. The recommended solvent for creating stock solutions is Dimethyl Sulfoxide (DMSO).[3]

Q3: What is the maximum concentration of **ISAM-140** that can be dissolved in DMSO?

A3: According to supplier datasheets, **ISAM-140** is soluble in DMSO at a concentration of 5 mg/mL. For best results, it is recommended to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can negatively impact solubility.

Q4: My **ISAM-140** is not fully dissolving in DMSO, even at the recommended concentration. What should I do?

A4: If you are experiencing difficulty dissolving **ISAM-140** in DMSO, gentle warming of the solution or sonication is recommended to facilitate dissolution. Ensure the vial is tightly capped during these procedures to prevent solvent evaporation or water absorption.

Q5: My **ISAM-140** precipitates when I dilute the DMSO stock solution into my aqueous assay buffer. How can I prevent this?

A5: This is a common issue known as "crashing out" that occurs when a compound is transferred from a high-solubility organic solvent to a low-solubility aqueous environment. To mitigate this:

- Minimize the final DMSO concentration: Keep the final concentration of DMSO in your aqueous solution as low as possible, ideally below 1%, though even this may not be sufficient for highly insoluble compounds.
- Perform serial dilutions in DMSO: Before the final dilution into your aqueous buffer, perform intermediate serial dilutions in DMSO.
- Consider solubility enhancers: For particularly sensitive assays, the use of solubility enhancers like Polysorbate 80 (Tween® 80) or Pluronic® F-68 in the final aqueous buffer might be necessary, but their compatibility with your specific experimental system must be validated.

Q6: How should I store my **ISAM-140** stock solution?

A6: Once dissolved in DMSO, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
ISAM-140 powder will not dissolve in DMSO.	1. DMSO has absorbed water (hygroscopic). 2. Insufficient mixing.	1. Use fresh, anhydrous DMSO from a newly opened bottle. 2. Vortex the solution thoroughly for 1-2 minutes. If undissolved particles remain, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C can also be applied.
Precipitation occurs upon dilution into aqueous buffer.	The aqueous buffer has a much lower solubilizing capacity for ISAM-140 than DMSO.	1. Lower the final concentration of DMSO in your assay to <0.5% if possible. 2. Perform an intermediate dilution of your stock in DMSO before adding to the final aqueous buffer. 3. If the issue persists, consider reformulating your aqueous buffer with a low concentration of a biocompatible surfactant like Tween® 80, ensuring it doesn't interfere with your assay.
Inconsistent experimental results.	1. Incomplete dissolution of ISAM-140. 2. Degradation of ISAM-140 due to improper storage or multiple freeze-thaw cycles.	1. Visually inspect your stock solution for any undissolved particulates before each use. 2. Prepare single-use aliquots of your stock solution to minimize freeze-thaw cycles and store them at -80°C for long-term stability.

Experimental Protocols

Preparation of a 10 mM ISAM-140 Stock Solution in DMSO

Materials:

- **ISAM-140** powder (Molecular Weight: 337.37 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator bath (optional)

Procedure:

- **Calculation:** To prepare a 10 mM stock solution, you will need 3.37 mg of **ISAM-140** per 1 mL of DMSO. Adjust the mass and volume as needed for your experimental requirements.
- **Weighing:** Carefully weigh out the required amount of **ISAM-140** powder and place it in an appropriate sterile vial.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial.
- **Mixing:** Tightly cap the vial and vortex for 1-2 minutes. If the solid is not completely dissolved, sonicate the vial in a water bath for 5-10 minutes. Gentle warming can also be applied.
- **Storage:** Once the **ISAM-140** is fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light and moisture.

Quantitative Data Summary

Table 1: **ISAM-140** Solubility

Solvent	Concentration	Notes	Reference
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| DMSO | 5 mg/mL (approx. 14.8 mM) | Warming or sonication may be required for complete dissolution. Use of fresh, anhydrous DMSO is recommended. ||

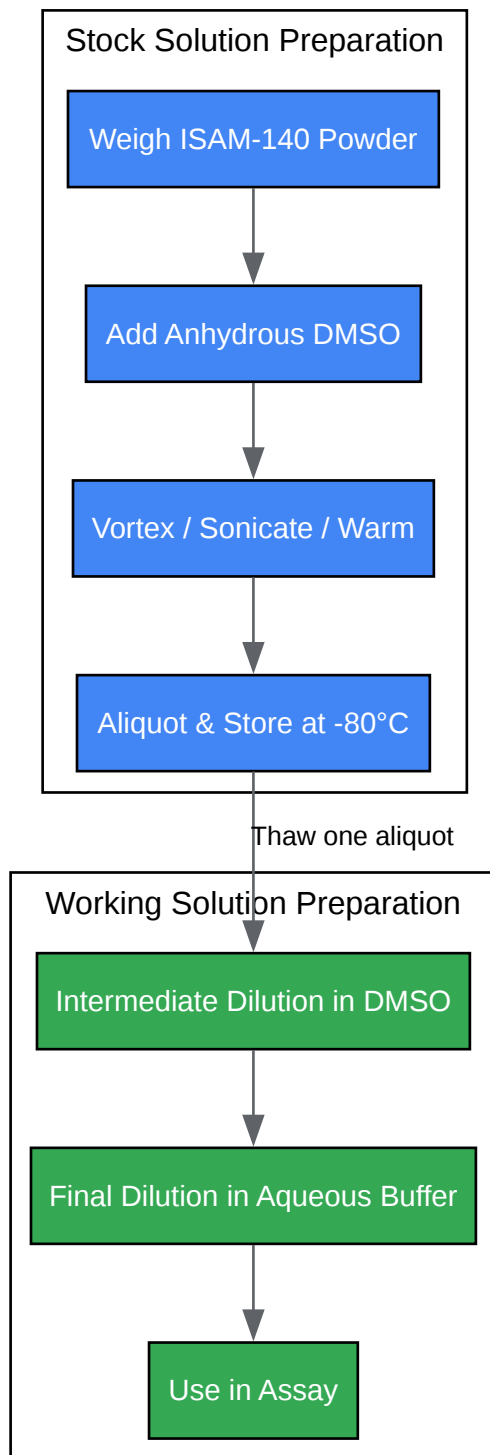
Table 2: **ISAM-140** Storage Conditions

Format	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	
	4°C	2 years	
In DMSO	-80°C	6 months	

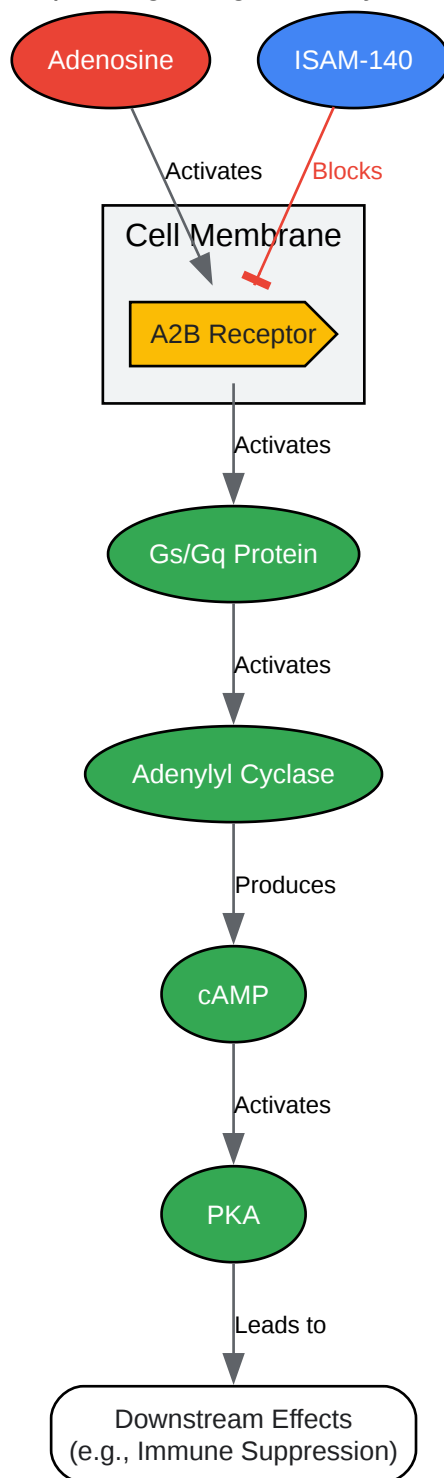
|| -20°C | 1 month ||

Visualizations

Experimental Workflow: Preparing ISAM-140 Working Solutions

[Click to download full resolution via product page](#)Caption: Workflow for preparing **ISAM-140** solutions.

A2B Adenosine Receptor Signaling Pathway Inhibition by ISAM-140

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Caption: **ISAM-140** blocks A2B receptor signaling.

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References

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